

4-Bromo-2,6-diiodoaniline CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Bromo-2,6-diiodoaniline

Cat. No.: B079479

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An In-depth Technical Guide to 4-Bromo-2,6-diiodoaniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound **4-Bromo-2,6-diiodoaniline**, including its chemical identity, physical properties, and a proposed synthetic pathway. Due to the limited availability of public research on this specific molecule, this guide also outlines a general experimental workflow for the synthesis and characterization of novel chemical entities, which is pertinent to its potential exploration in research and drug development. This document is intended to serve as a foundational resource for scientists interested in the evaluation of this and other similarly rare chemical compounds.

Chemical Identity and Properties

4-Bromo-2,6-diiodoaniline is a halogenated aniline derivative. Its structure is characterized by a bromine atom at the para position and two iodine atoms at the ortho positions of the aniline ring.

Quantitative Data Summary

The known physical and chemical properties of **4-Bromo-2,6-diiodoaniline** are summarized in the table below. It is important to note that much of this data is calculated and has not been extensively verified through experimental literature.

Property	Value	Source
CAS Number	89280-77-3	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₄ BrI ₂ N	[3]
Molecular Weight	423.82 g/mol	[3]
Density	2.787 g/cm ³	
Boiling Point	361.4°C at 760 mmHg	
Flash Point	172.4°C	
Refractive Index	1.783	
Vapor Pressure	2.08E-05 mmHg at 25°C	

Synthesis and Characterization: A Proposed Workflow

As of the date of this guide, specific, peer-reviewed experimental protocols for the synthesis of **4-Bromo-2,6-diiodoaniline** are not readily available in public literature. However, a plausible synthetic route can be extrapolated from standard organic chemistry principles and known procedures for the halogenation of anilines.

Proposed Experimental Protocol: Synthesis of 4-Bromo-2,6-diiodoaniline

This proposed protocol is hypothetical and would require optimization and validation in a laboratory setting.

Objective: To synthesize **4-Bromo-2,6-diiodoaniline** from 4-bromoaniline.

Materials:

- 4-bromoaniline
- N-Iodosuccinimide (NIS)
- Acetonitrile (anhydrous)
- Dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate solution
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware and equipment for organic synthesis (round-bottom flask, condenser, magnetic stirrer, separatory funnel, rotary evaporator).

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1.0 equivalent of 4-bromoaniline in anhydrous acetonitrile.
- **Iodination:** To the stirred solution, add 2.2 equivalents of N-Iodosuccinimide (NIS) portion-wise at room temperature. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion of the reaction (as indicated by TLC), the reaction mixture is concentrated under reduced pressure. The residue is then redissolved in dichloromethane and washed sequentially with saturated aqueous sodium thiosulfate solution (to quench any remaining iodine), saturated aqueous sodium bicarbonate solution, and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes).

- **Characterization:** The structure and purity of the final product should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

General Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the synthesis and characterization of a novel chemical compound like **4-Bromo-2,6-diiodoaniline**.

General workflow for synthesis and evaluation of a novel compound.

Biological Activity and Signaling Pathways

A thorough search of scientific databases and literature reveals no specific studies on the biological activity or the signaling pathways associated with **4-Bromo-2,6-diiodoaniline**. The presence of multiple halogen atoms on the aniline scaffold suggests that the compound could be explored for a variety of applications in medicinal chemistry, as halogenation is a common strategy for modulating the pharmacokinetic and pharmacodynamic properties of drug candidates.

Potential Areas for Future Research

Given the lack of existing data, the following areas represent potential avenues for future investigation:

- **Antiproliferative Activity:** Halogenated anilines are scaffolds found in some anticancer agents.
- **Enzyme Inhibition:** The molecule could be screened against various enzyme targets relevant to human diseases.
- **Materials Science:** The compound's electronic properties could be of interest in the development of novel organic materials.

Logical Relationship for Investigating Biological Activity

The diagram below outlines a logical progression for the initial biological investigation of a novel compound.

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